Preparation of anthranilic diamide insecticide intermediates

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Compound of Interest	
Compound Name:	*2-(5-Bromo-3-chloropyridin-2-yl)acetic acid*
CAS No.:	*1211525-50-6*
Cat. No.:	*B581371*

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Application Notes & Protocols

Topic: Preparation of Key Intermediates for Anthranilic Diamide Insecticides

Abstract: This document provides a detailed guide for the synthesis of two critical intermediates used in the manufacture of anthranilic diamide insecticides, such as chlorantraniliprole and cyantraniliprole. These insecticides represent a significant class of crop protection agents that act as potent and selective activators of insect ryanodine receptors.[1][2][3] The protocols herein are designed for researchers in agrochemical synthesis and drug development, offering step-by-step procedures grounded in established chemical principles. We will detail the preparation of 2-amino-5-chloro-N,3-dimethylbenzamide and 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylic acid, explaining the causality behind experimental choices to ensure both reproducibility and a deeper understanding of the synthetic pathways.

Introduction: The Significance of Anthranilic Diamides

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Anthranilic diamides are a class of modern insecticides renowned for their high efficacy against a broad spectrum of chewing and sucking insect pests, particularly within the orders Lepidoptera (caterpillars), Coleoptera, and Hemiptera.[1][3] Their toxicological profile is notable for its high selectivity towards insects over vertebrates, making them valuable tools in integrated pest management (IPM) programs.[1]

Mechanism of Action: Targeting Insect Ryanodine Receptors

The mode of action for anthranilic diamides is the targeted modulation of insect ryanodine receptors (RyRs).[4][5] RyRs are large ion channels located on the sarcoplasmic reticulum of muscle cells, responsible for regulating the release of intracellular calcium (Ca^{2+}) stores, a critical process for muscle contraction.[3][4][6]

Anthranilic diamides bind to insect RyRs, locking them in an open state.[4][5] This leads to an uncontrolled and sustained release of Ca^{2+} from the sarcoplasmic reticulum, causing the depletion of internal calcium stores.[1][3] The physiological consequences for the insect are severe:

- Cessation of feeding and movement.
- Lethargy and muscle paralysis.
- Eventual death.

This unique mechanism of action distinguishes them from many conventional insecticides and is a key reason for their effectiveness, even against pests that have developed resistance to other chemical classes.[2][7]

Caption: Mechanism of anthranilic diamide insecticide action on insect ryanodine receptors.

Synthesis of Intermediate I: 2-Amino-5-chloro-N,3-dimethylbenzamide

This substituted anthranilic acid derivative serves as the foundational "left-hand" portion of many commercial diamide insecticides. The synthesis is a multi-step process that requires

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careful control of reaction conditions to achieve high yield and purity.[8][9] A common and effective route begins with 2-nitro-3-methylbenzoic acid.[8]

Caption: Synthetic workflow for 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylic acid.

Protocol: Pyrazole Construction and Functionalization

This protocol is based on an improved, high-yield process. [10] Step 1: Cyclization to form Pyrazoline Ester

- Rationale: The pyrazole core is constructed via a cyclization reaction between a substituted hydrazine and a suitable 1,3-dicarbonyl equivalent.
- Procedure:
  - React (3-chloropyridin-2-yl)hydrazine with a suitable precursor like diethyl maleate. This forms the dihydropyrazole (pyrazoline) ring structure.
  - This step is often followed by bromination to introduce the bromine atom at the 3-position of the ring.

Step 2: Oxidation to Pyrazole Ester

- Rationale: The pyrazoline ring is aromaticized to the more stable pyrazole ring through an oxidation reaction. This step is crucial for the final structure. Potassium persulfate or 2,3-dichloro-5,6-dicyanobenzoquinone (DDQ) are effective oxidants for this transformation. [10][11][12]* Procedure:
  - Dissolve the pyrazoline ester intermediate (e.g., Ethyl 3-Bromo-1-(3-chloro-2-pyridinyl)-4,5-dihydro-1H-pyrazole-5-carboxylate) in acetonitrile. [10][12] 2. Add potassium persulfate and a catalytic amount of sulfuric acid. [10][12] 3. Heat the reaction mixture (e.g., to 60-65°C) and stir for several hours until the oxidation is complete. [12] 4. Work-up involves quenching the reaction, separating the phases, and crystallizing the product to yield Ethyl 3-Bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylate.

Step 3: Hydrolysis to Carboxylic Acid

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- Rationale: The final step is the saponification (hydrolysis) of the ethyl ester to the corresponding carboxylic acid, which is necessary for the subsequent amide bond formation. Using a mixed solvent system like aqueous methanol can improve yields and purity compared to other methods. [10]* Procedure:
    - Dissolve the pyrazole ester in a mixture of methanol and water. [10] 2. Add a stoichiometric amount of a base, such as sodium hydroxide (NaOH).
    - Heat the mixture gently (e.g., for 1 hour) to drive the hydrolysis. [10] 4. After cooling, acidify the reaction mixture with an acid like HCl. This protonates the carboxylate salt, causing the final product to precipitate. [13] 5. Filter the solid, wash thoroughly with water to remove salts, and dry under vacuum to obtain the pure 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylic acid.

Data Summary

Step	Product	Typical Overall Yield	Purity	Reference
Hydrolysis	3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid	>47% (overall)	99.7%	[10]
Carboxylation	3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid	59%	-	[13]

Final Coupling Reaction: Formation of the Diamide

The culmination of the synthesis is the coupling of the two primary intermediates to form the final anthranilic diamide insecticide, such as chlorantraniliprole.

Rationale: This reaction forms the critical amide bond linking the two halves of the molecule. The process typically involves activating the carboxylic acid of the pyrazole intermediate,

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usually by converting it to an acid chloride or using a coupling reagent, followed by reaction with the amine of the benzamide intermediate. [6][14]

Caption: Final amide coupling of the two key intermediates.

General Procedure:

- The pyrazole carboxylic acid (Intermediate II) is reacted with an activating agent like thionyl chloride or methanesulfonyl chloride in an appropriate solvent. [14]This may form a transient benzoxazinone intermediate. [14]2. The aminobenzamide (Intermediate I) is then added to the reaction mixture.
- The amine nitrogen attacks the activated carbonyl carbon, forming the new amide linkage.
- The final product is isolated and purified, yielding the active insecticidal compound.

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